

CAY10465: A Researcher's Comprehensive Guide to Procurement and Application

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Compound of Interest

Compound Name: CAY10465

Cat. No.: B027655

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This in-depth technical guide serves as an essential resource for researchers, scientists, and drug development professionals interested in **CAY10465**. It provides a comprehensive overview of this potent and selective aryl hydrocarbon receptor (AhR) agonist, including detailed purchasing information, its mechanism of action, and a validated experimental protocol for its use in cell-based assays.

Introduction to CAY10465: A Potent Modulator of the Aryl Hydrocarbon Receptor

CAY10465 is a resveratrol-based synthetic compound that acts as a high-affinity agonist for the aryl hydrocarbon receptor (AhR), with a reported K_i (inhibition constant) of 0.2 nM.^{[1][2][3][4][5]} Its high selectivity for AhR over other receptors, such as the estrogen receptor ($K_i > 100,000$ nM), makes it a valuable tool for studying AhR-mediated signaling pathways.^{[2][3][4][5]} The AhR is a ligand-activated transcription factor that plays a crucial role in regulating the expression of genes involved in xenobiotic metabolism, immune responses, and cell differentiation.^{[6][7][8][9][10]}

The molecular formula for **CAY10465** is $C_{15}H_9Cl_2F_3$, and its molecular weight is 317.13 g/mol.^[1] It is typically supplied as a solid that is soluble in organic solvents such as DMSO and ethanol.^[1]

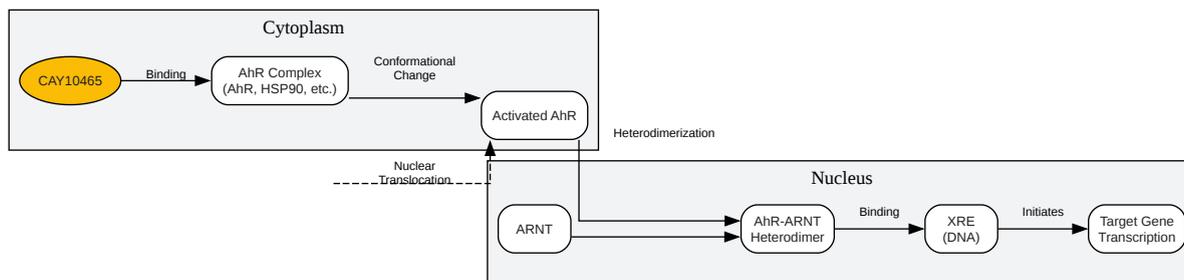
Supplier and Purchasing Information for CAY10465

For researchers planning to incorporate **CAY10465** into their studies, a variety of reputable suppliers offer this compound. The following table provides a comparative overview of purchasing information from prominent vendors. Please note that pricing and availability are subject to change and should be verified on the respective supplier's website.

Supplier	Catalog Number	Purity	Available Quantities	Price (USD)
Cayman Chemical	10006546	≥98%	1 mg, 5 mg, 10 mg, 50 mg	Contact for pricing
Selleck Chemicals	S0154	99.91%	5 mg, 25 mg, 50 mg, 100 mg	~\$91 for 5mg
MedChemExpress	HY-112627	98.30%	10 mg, 50 mg, 100 mg	Contact for pricing
TargetMol	T4607	98.80%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	\$30 for 1mg

Mechanism of Action: The Aryl Hydrocarbon Receptor Signaling Pathway

CAY10465 exerts its biological effects by activating the aryl hydrocarbon receptor (AhR) signaling pathway. In its inactive state, the AhR resides in the cytoplasm as part of a protein complex.^[8] Upon binding of a ligand such as **CAY10465**, the AhR translocates to the nucleus, where it forms a heterodimer with the AhR nuclear translocator (ARNT).^{[8][10]} This complex then binds to specific DNA sequences known as xenobiotic response elements (XREs) in the promoter regions of target genes, leading to the transcription of genes involved in various cellular processes.^{[8][11]}



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Figure 1: Simplified diagram of the Aryl Hydrocarbon Receptor (AhR) signaling pathway activated by **CAY10465**.

Experimental Protocol: Investigating the Effect of CAY10465 on Apolipoprotein A-I Expression in HepG2 Cells

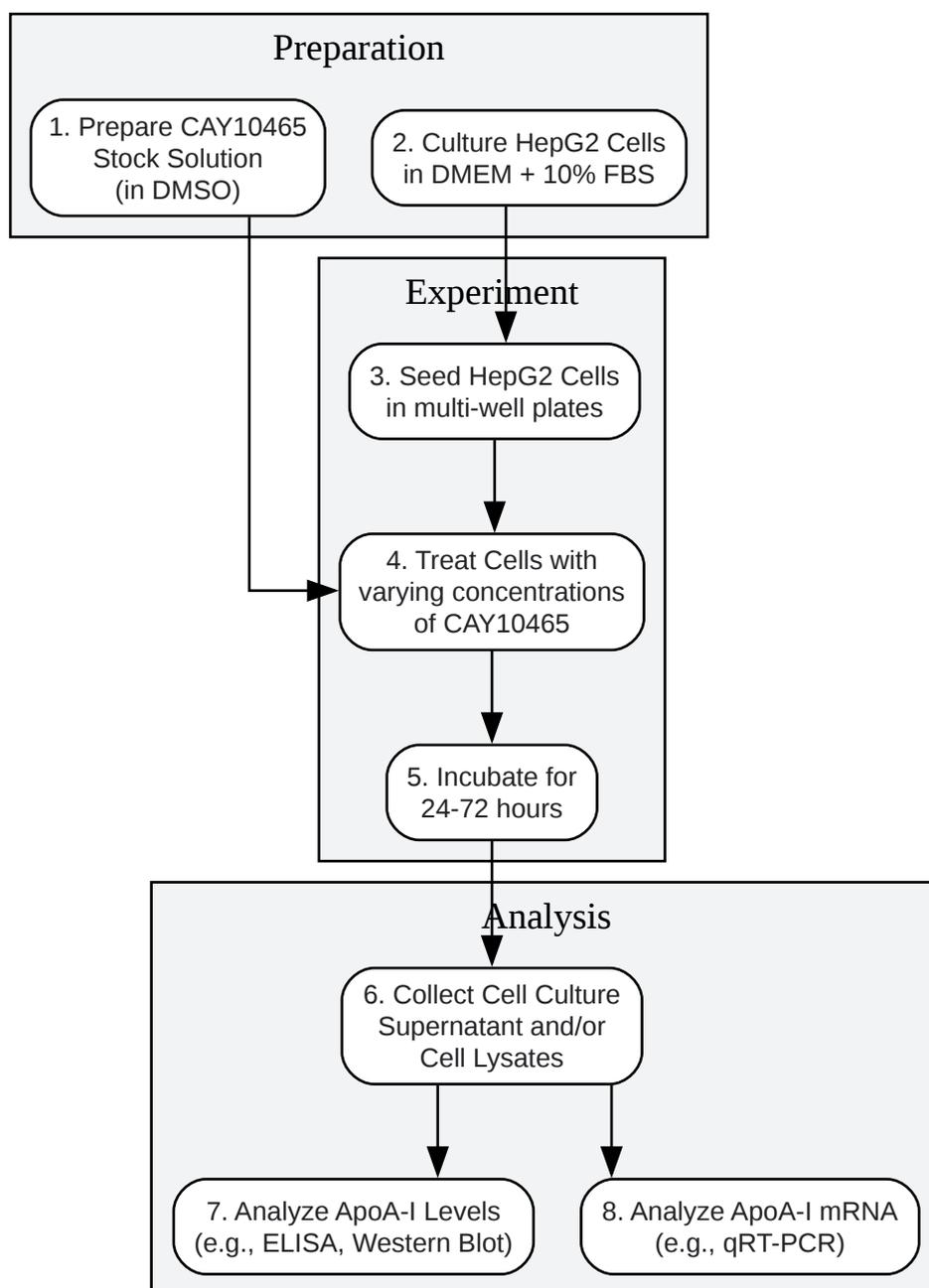
This protocol is based on a study investigating the effect of AhR agonists on apolipoprotein A-I (apoA-I) expression in the human hepatoma cell line, HepG2.[11] ApoA-I is the major protein component of high-density lipoprotein (HDL) and plays a critical role in reverse cholesterol transport.

Materials

- **CAY10465** (from a reputable supplier)
- HepG2 cells (e.g., ATCC HB-8065)
- Dulbecco's Modified Eagle Medium (DMEM) with high glucose
- Fetal Bovine Serum (FBS)

- Penicillin-Streptomycin solution
- DMSO (cell culture grade)
- Phosphate-Buffered Saline (PBS)
- Trypsin-EDTA solution
- Multi-well cell culture plates (e.g., 24-well or 96-well)
- Equipment for cell culture (incubator, biosafety cabinet, centrifuge)
- Reagents and equipment for downstream analysis (e.g., ELISA for apoA-I protein quantification, qRT-PCR for mRNA analysis)

Step-by-Step Methodology



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Figure 2: Workflow for investigating the effect of **CAY10465** on ApoA-I expression in HepG2 cells.

- Preparation of **CAY10465** Stock Solution:

- Dissolve **CAY10465** powder in sterile DMSO to create a high-concentration stock solution (e.g., 10 mM).
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.
- Cell Culture:
 - Culture HepG2 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin in a humidified incubator at 37°C with 5% CO₂.
 - Subculture the cells every 2-3 days or when they reach 80-90% confluency.
- Cell Seeding:
 - Trypsinize the HepG2 cells and resuspend them in fresh culture medium.
 - Perform a cell count and seed the cells into multi-well plates at a predetermined density (e.g., 1×10^5 cells/well for a 24-well plate).
 - Allow the cells to adhere and grow for 24 hours before treatment.
- Treatment with **CAY10465**:
 - Prepare a series of dilutions of the **CAY10465** stock solution in culture medium to achieve the desired final concentrations (e.g., 0.1 nM to 10 μM).
 - Include a vehicle control (medium with the same concentration of DMSO used for the highest **CAY10465** concentration).
 - Remove the old medium from the cells and replace it with the medium containing the different concentrations of **CAY10465**.
- Incubation:
 - Incubate the treated cells for the desired period (e.g., 24, 48, or 72 hours) at 37°C and 5% CO₂.

- Sample Collection and Analysis:
 - For protein analysis (secreted apoA-I): Collect the cell culture supernatant.
 - For protein analysis (intracellular apoA-I): Wash the cells with PBS and lyse them using an appropriate lysis buffer.
 - For mRNA analysis: Wash the cells with PBS and extract total RNA using a suitable kit.
 - Quantify apoA-I protein levels using an ELISA kit or perform Western blotting.
 - Analyze apoA-I mRNA expression levels using qRT-PCR.

Conclusion

CAY10465 is a powerful and selective tool for investigating the diverse roles of the aryl hydrocarbon receptor. This guide provides researchers with the necessary information to procure this compound and design well-controlled experiments to elucidate its effects on cellular signaling and gene expression. By following the provided protocols and understanding its mechanism of action, scientists can effectively utilize **CAY10465** to advance their research in toxicology, immunology, and drug discovery.

References

- Aryl hydrocarbon receptor: current perspectives on key signaling partners and immunoregulatory role in inflammatory diseases. *Frontiers*. [URL: <https://www.frontiersin.org/articles/10.3389/fimmu.2023.1169351/full>]
- Aryl hydrocarbon receptor signaling pathway. *ResearchGate*. [URL: <https://www.researchgate>.]
- Aryl Hydrocarbon Receptor Signaling. *QIAGEN GeneGlobe*. [URL: <https://www.qiagen>.]
- The aryl hydrocarbon receptor (AhR) pathway as a regulatory pathway for cell adhesion and matrix metabolism. *PMC - PubMed Central*. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC393448/>]
- Aryl hydrocarbon receptor. *Wikipedia*. [URL: https://en.wikipedia.org/wiki/Aryl_hydrocarbon_receptor]
- **CAY10465** AhR agonist. *Selleck Chemicals*. [URL: <https://www.selleckchem.com/products/cay10465.html>]
- Inhibition of apolipoprotein A-I gene by the aryl hydrocarbon receptor: a potential mechanism for smoking-associated hypoalphalipoproteinemia. *PubMed*. [URL: [https://pubmed.ncbi.nlm.nih.gov/10111111/](#)]

<https://pubmed.ncbi.nlm.nih.gov/22727790/>

- CAY 10465 | Aryl Hydrocarbon Receptor Agonist. MedChemExpress. [URL: <https://www.medchemexpress.com/cay-10465.html>]
- CAY 10465. MedChemExpress. [URL: <https://www.medchemexpress.com/cay-10465.html>]
- CAY 10465, MedChemExpress 10 mg | Buy Online | Medchem Express | Fisher Scientific. Fisher Scientific. [URL: <https://www.fishersci.com/shop/products/cay-10465-medchemexpress-10mg/NC1835789>]
- CAY 10465 | AhR | Aryl Hydrocarbon Receptor. TargetMol. [URL: <https://www.targetmol.com/product/CAY-10465>]
- **CAY10465** (CAS Number: 688348-33-6). Cayman Chemical. [URL: <https://www.caymanchem.com/product/10006546/cay10465>]
- **CAY10465** | ≥99%(HPLC) | Selleck | AhR 拮抗剂. セレックバイオテック株式会社. [URL: <https://www.selleck.co.jp/products/cay10465.html>]
- **CAY10465** | AhR 拮抗剂| 现货供应| 美国品牌| 免费采购电话400-668-6834. Selleck. [URL: <https://www.selleck.cn/products/cay10465.html>]
- CAY 10465 | Aryl Hydrocarbon Receptor Agonist. MedChemExpress. [URL: <https://www.medchemexpress.com/cay-10465.html>]

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Sources

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. CAY 10465 | AhR | Aryl Hydrocarbon Receptor | TargetMol [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Frontiers | Aryl hydrocarbon receptor: current perspectives on key signaling partners and immunoregulatory role in inflammatory diseases [frontiersin.org]
- 7. researchgate.net [researchgate.net]
- 8. geneglobe.qiagen.com [geneglobe.qiagen.com]

- 9. The aryl hydrocarbon receptor (AhR) pathway as a regulatory pathway for cell adhesion and matrix metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Aryl hydrocarbon receptor - Wikipedia [en.wikipedia.org]
- 11. Inhibition of apolipoprotein A-I gene by the aryl hydrocarbon receptor: a potential mechanism for smoking-associated hypoalphalipoproteinemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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